

An In-depth Technical Guide to 6-Hydroxy-2-naphthoic Acid

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Compound of Interest

Compound Name: 6-Hydroxy-2-naphthoic acid

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For Researchers, Scientists, and Drug Development Professionals

Abstract

6-Hydroxy-2-naphthoic acid, a vital aromatic carboxylic acid, serves as a cornerstone in the synthesis of high-performance polymers, advanced liquid crystal materials, organic pigments, and a variety of pharmaceutical agents.^{[1][2][3][4]} Its unique molecular architecture, featuring both a hydroxyl and a carboxylic acid group on a naphthalene backbone, imparts a desirable combination of thermal stability, reactivity, and biological activity. This document provides a comprehensive overview of the chemical and physical properties of **6-Hydroxy-2-naphthoic acid**, detailed experimental protocols for its synthesis, and an exploration of its reactivity and biological significance, tailored for a technical audience in research and development.

Chemical and Physical Properties

6-Hydroxy-2-naphthoic acid is typically a buff or pale brown crystalline powder.^{[1][2][4]} It exhibits high thermal stability, as indicated by its high melting point.^[1] While its solubility in water is limited, it is soluble in organic solvents such as ethanol and ether, as well as in alkaline solutions.^[1]

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₁₁ H ₈ O ₃	[4]
Molecular Weight	188.18 g/mol	[5] [6]
Melting Point	240-250 °C	[2] [3] [4] [6] [7] [8] [9]
Boiling Point	407 °C at 760 mmHg (estimate)	[4]
Density	1.399 g/cm ³	[4]
Water Solubility	99 mg/L at 20 °C	[4]
pKa	4.34 ± 0.30 (Predicted)	[4]
LogP	2.24360	[4]
Appearance	Buff or pale brown crystalline powder	[1] [2] [4]

Table 2: Chemical Identifiers

Identifier	Value	Source
CAS Number	16712-64-4	[1] [4]
EC Number	240-759-7	[4] [6]
IUPAC Name	6-hydroxynaphthalene-2-carboxylic acid	[5]
InChI	1S/C11H8O3/c12-10-4-3-7-5-9(11(13)14)2-1-8(7)6-10/h1-6,12H,(H,13,14)	[5] [6]
InChIKey	KAUQJMHLAFIZDU-UHFFFAOYSA-N	[5] [6]
Canonical SMILES	C1=CC2=C(C=CC(=C2)O)C=C1C(=O)O	[5]

Spectroscopic Data

Spectroscopic data is crucial for the structural elucidation and purity assessment of **6-Hydroxy-2-naphthoic acid**. While a comprehensive collection of spectra is beyond the scope of this guide, representative data has been reported in various sources.

- ¹H NMR: Proton NMR spectra are available for **6-Hydroxy-2-naphthoic acid**, which can be used to confirm the positions of the aromatic protons.[\[10\]](#)
- ¹³C NMR: Carbon NMR data has been published, showing characteristic peaks for the naphthalene ring carbons, the carboxyl carbon, and the carbon bearing the hydroxyl group.[\[11\]](#)
- Mass Spectrometry: Mass spectral data for **6-Hydroxy-2-naphthoic acid** is available in online databases, providing information on its molecular weight and fragmentation patterns.[\[12\]](#)
- Infrared (IR) Spectroscopy: IR spectra can confirm the presence of the hydroxyl (-OH) and carboxylic acid (C=O) functional groups.

Chemical Reactivity and Applications

The reactivity of **6-Hydroxy-2-naphthoic acid** is centered around its hydroxyl and carboxylic acid functionalities, as well as the aromatic naphthalene ring. This versatility makes it a valuable intermediate in organic synthesis.

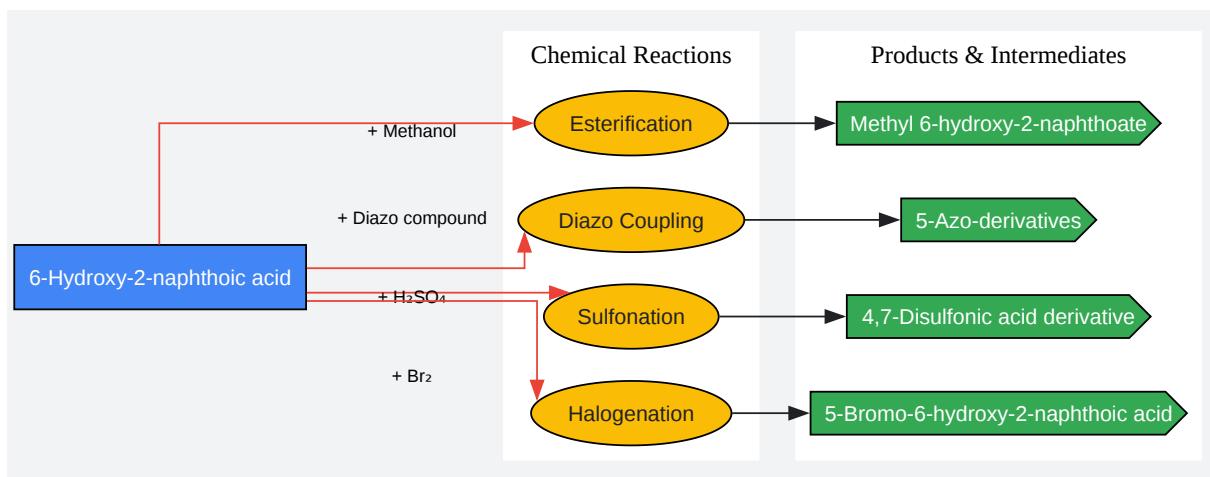
Key reactions include:

- Esterification: The carboxylic acid group can be esterified, for instance with methanol, to produce methyl 6-hydroxy-2-naphthoate.[\[2\]](#) This derivative often has improved solubility in organic solvents and is a key intermediate in polymer synthesis.[\[2\]](#)
- Coupling Reactions: It undergoes coupling with diazo compounds at the 5-position of the naphthalene ring.[\[1\]](#)[\[3\]](#)
- Sulfonation: Sulfonation occurs at the 4- and 7-positions.[\[1\]](#)[\[3\]](#)

- Halogenation: It can be used in the synthesis of halogenated derivatives, such as 5-bromo-6-hydroxy-2-naphthoic acid.[3]

These chemical properties are leveraged in a wide range of applications:

- Engineering Plastics: It is a monomer used in the production of heat-resistant engineering plastics and liquid crystalline polymers (LCPs).[2][3][4][13]
- Organic Pigments: The compound is a precursor for the synthesis of various organic pigments.[2][3][4]
- Pharmaceuticals: It is a crucial intermediate in the synthesis of active pharmaceutical ingredients (APIs), including non-steroidal anti-inflammatory drugs (NSAIDs) like Naproxen.[13]



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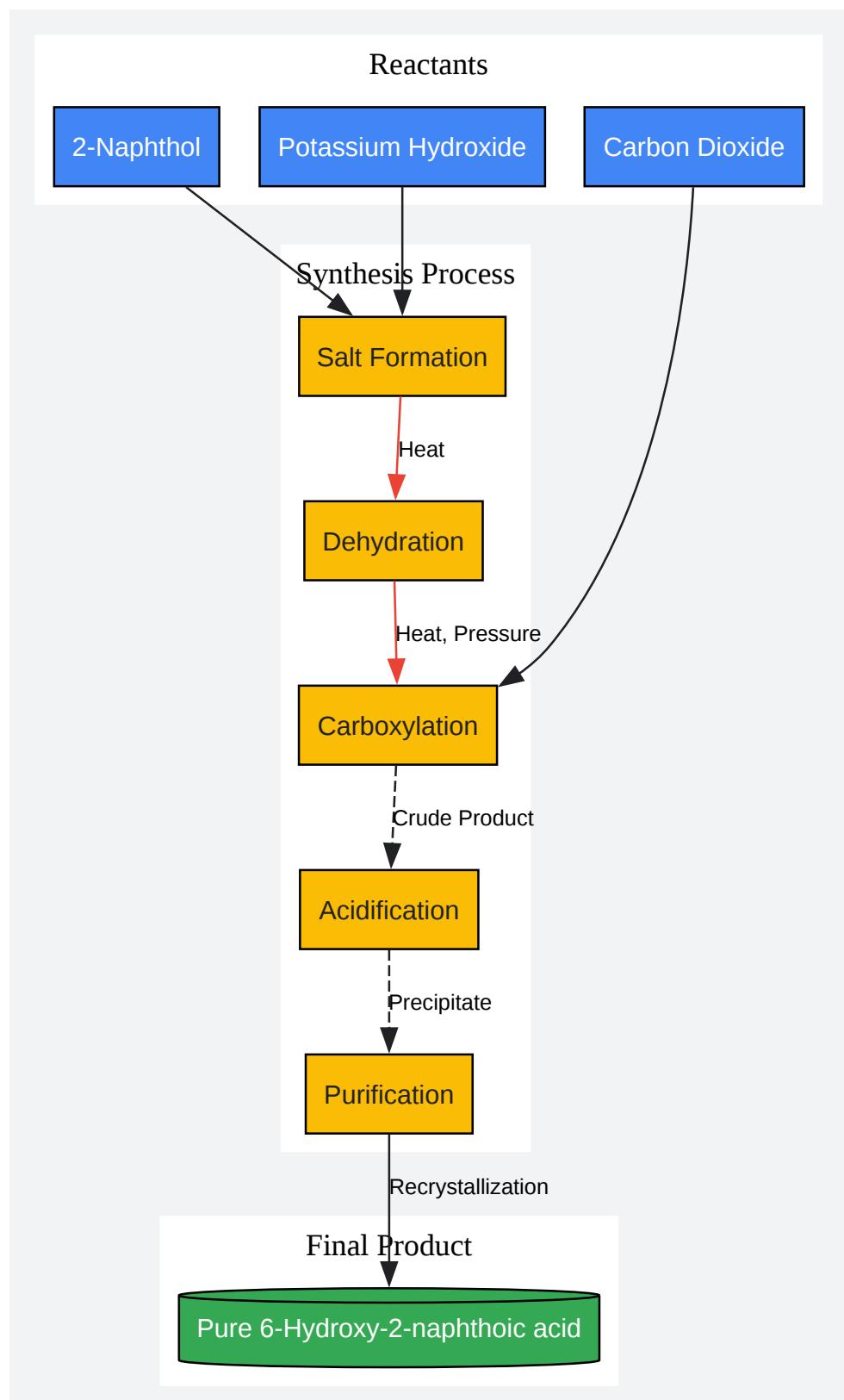
Caption: Chemical reactivity of **6-Hydroxy-2-naphthoic acid**.

Experimental Protocols: Synthesis

The primary industrial synthesis of **6-Hydroxy-2-naphthoic acid** is achieved through the Kolbe-Schmitt reaction.[2][14] This process involves the carboxylation of the potassium salt of 2-naphthol (potassium 2-naphthoxide) under elevated temperature and pressure.[1][2][3]

General Kolbe-Schmitt Synthesis Protocol

- Formation of Potassium 2-Naphthoxide: 2-Naphthol is reacted with a potassium base, such as potassium hydroxide, to form potassium 2-naphthoxide.[15] Typically, a mixture of 0.8 to 1.2 moles of 2-hydroxynaphthalene per equivalent of potassium base is used.[15]
- Dehydration: The resulting mixture is dehydrated by heating, often under a nitrogen stream, until distillation ceases and the temperature rises significantly (e.g., to 275 °C).[15]
- Carboxylation: The anhydrous potassium 2-naphthoxide is then subjected to a carbon dioxide atmosphere at elevated temperatures (typically 170-230 °C, with some processes using 255-280 °C) and pressures (e.g., 20 to 90 psi).[1][3][15] The reaction mixture is agitated during this step.[15]
- Isomerization Control: Reaction conditions are carefully controlled to favor the formation of the **6-hydroxy-2-naphthoic acid** isomer over the 3-hydroxy-2-naphthoic acid isomer.[2][15]
- Work-up and Purification: The crude product is dissolved in an alkaline solution (e.g., NaOH solution).[11] The solution may be extracted with an organic solvent to remove impurities.[11] The aqueous layer is then acidified (e.g., with concentrated hydrochloric acid) to a pH of 2-3 to precipitate the **6-Hydroxy-2-naphthoic acid**.[11][14] The precipitate is filtered, washed with water, and dried.[11]
- Recrystallization: For higher purity, the product can be recrystallized from a suitable solvent system, such as an ethanol/water mixture.[11]

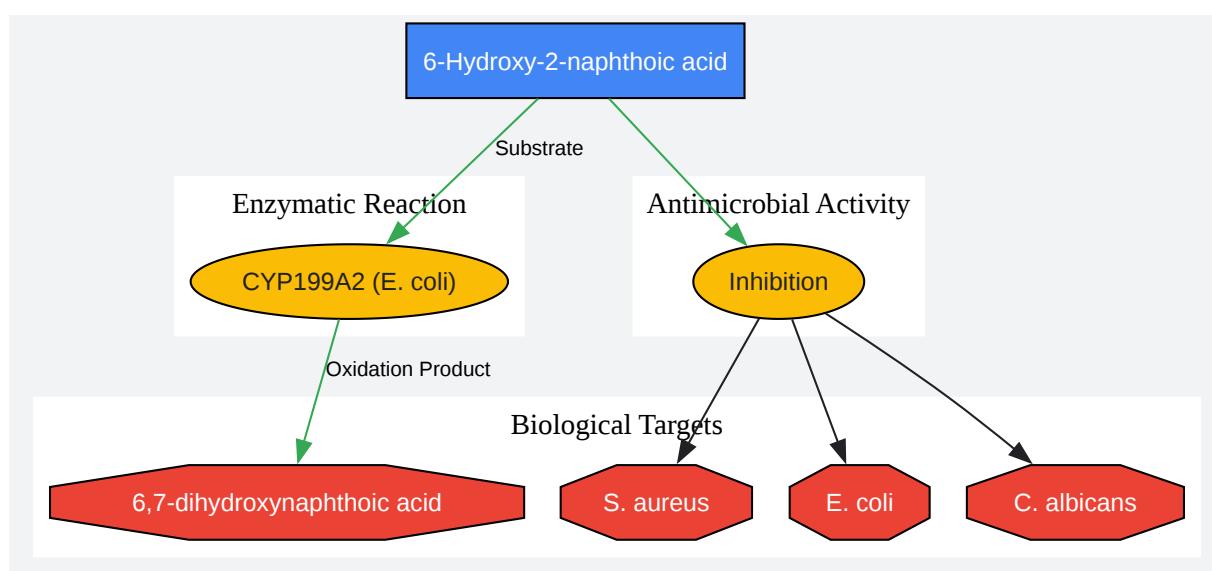
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Caption: General workflow for the synthesis of **6-Hydroxy-2-naphthoic acid**.

Biological Activity

Recent research has highlighted the biological activities of **6-Hydroxy-2-naphthoic acid**, suggesting its potential in biocatalysis and drug discovery.[2]

- Enzyme Substrate: It can act as a substrate for enzymatic reactions. For example, recombinant *Escherichia coli* expressing cytochrome P450 enzymes can catalyze the regioselective oxidation of **6-hydroxy-2-naphthoic acid** to produce 6,7-dihydroxynaphthoic acid.[2][3]
- Antimicrobial Properties: Studies have indicated that **6-Hydroxy-2-naphthoic acid** exhibits antibacterial activity against several bacterial strains, including *Staphylococcus aureus* and *Escherichia coli*.[2] It has also shown antifungal activity against *Candida albicans*.[2]



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Caption: Biological activities of **6-Hydroxy-2-naphthoic acid**.

Safety and Handling

6-Hydroxy-2-naphthoic acid is considered hazardous and requires careful handling.[16][17]

- Hazards: It causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[17][18][19]
- Personal Protective Equipment (PPE): Appropriate PPE, including chemical safety glasses, protective gloves, and respiratory protection (in case of high dust concentrations), should be worn.[16][17][18]
- First Aid: In case of contact with eyes, rinse cautiously with water for several minutes.[18] If on skin, wash with plenty of soap and water.[18] If inhaled, move the person to fresh air.[8][18]
- Storage: Store in a dry, well-ventilated place in a tightly sealed container at room temperature.[4]
- Fire Fighting: Use dry chemical, water spray, or carbon dioxide as extinguishing agents.[18] Upon combustion, it may generate poisonous fumes.[18]

This guide provides a detailed technical overview of **6-Hydroxy-2-naphthoic acid**. For further information, researchers are encouraged to consult the cited literature and safety data sheets.

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